

Physical properties of benzyl salicylate liquid

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Compound of Interest

Compound Name: *Benzyl Salicylate*

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An In-depth Technical Guide on the Physical Properties of **Benzyl Salicylate** Liquid

For researchers, scientists, and drug development professionals, a thorough understanding of the physical properties of a compound is fundamental. This technical guide provides a detailed overview of the core physical characteristics of **benzyl salicylate** liquid, a compound frequently utilized in cosmetics, fragrances, and as a UV light absorber.[1][2][3] This document presents quantitative data in a structured format, outlines detailed experimental protocols for property determination, and includes a visual workflow to illustrate the logical progression of these experiments.

Core Physical Properties of Benzyl Salicylate

Benzyl salicylate ($C_{14}H_{12}O_3$) is a benzoate ester and a member of the phenols, appearing as a colorless, thick liquid with a faint, sweet, and slightly balsamic odor.[4][5][6] It is known for its use as a fixative and solvent in perfumery and in sunscreen preparations.[5][7]

Data Presentation: A Summary of Quantitative Physical Properties

The following table summarizes the key physical properties of **benzyl salicylate**, compiled from various sources for easy comparison.

Property	Value	Units	Conditions
Molecular Weight	228.24	g/mol	
Density	1.17 - 1.176	g/cm ³	at 25 °C
1.175	g/cm ³	at 20 °C (68 °F)	
Boiling Point	318	°C	at 760 mmHg
168 - 170	°C	at 5 mmHg	
Melting Point	18 - 20	°C	
24 - 25	°C		
Refractive Index	1.5790 - 1.5830	at 20 °C	
Solubility			
In Water	Slightly soluble; 8.8	mg/L	at 20 °C
In Organic Solvents	Miscible with alcohol and ether; Soluble in 9 vols of 90% alcohol		

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Experimental Protocols for Determining Physical Properties

The following sections detail the methodologies for the experimental determination of the key physical properties of **benzyl salicylate**.

Determination of Density

The density of a liquid can be determined using a pycnometer or a digital density meter.

Protocol using a Pycnometer:

- **Cleaning and Calibration:** Thoroughly clean and dry a pycnometer of a known volume. Determine the mass of the empty pycnometer using an analytical balance.

- **Filling with Water:** Fill the pycnometer with distilled water and place it in a thermostat-controlled water bath at a specific temperature (e.g., 20 °C or 25 °C) until it reaches thermal equilibrium.
- **Mass of Water:** Carefully dry the outside of the pycnometer and measure its mass. The mass of the water is the difference between this mass and the mass of the empty pycnometer. The volume of the pycnometer can be confirmed by dividing the mass of the water by the known density of water at that temperature.
- **Filling with **Benzyl Salicylate**:** Empty and dry the pycnometer. Fill it with **benzyl salicylate** and return it to the water bath to reach the same temperature.
- **Mass of **Benzyl Salicylate**:** Dry the exterior of the pycnometer and measure its mass. The mass of the **benzyl salicylate** is the difference between this mass and the mass of the empty pycnometer.
- **Density Calculation:** The density of the **benzyl salicylate** is calculated by dividing its mass by the volume of the pycnometer.

Determination of Boiling Point

The boiling point can be determined by distillation or using a micro-boiling point method.[\[17\]](#)
[\[18\]](#)[\[19\]](#)[\[20\]](#)

Protocol using Simple Distillation:[\[17\]](#)[\[19\]](#)

- **Apparatus Setup:** Assemble a simple distillation apparatus with a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- **Sample Placement:** Place a sample of **benzyl salicylate** (at least 5 mL) and a few boiling chips into the distilling flask.[\[19\]](#)
- **Heating:** Gently heat the flask.
- **Temperature Recording:** Record the temperature at which the liquid boils and the vapor temperature remains constant. This constant temperature is the boiling point. It is also advisable to record the barometric pressure.[\[19\]](#)

Determination of Melting Point

Since **benzyl salicylate** has a melting point near room temperature, a capillary method with a suitable apparatus is appropriate.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

Protocol using a Capillary Tube:[\[21\]](#)[\[22\]](#)[\[23\]](#)

- Sample Preparation: If the **benzyl salicylate** is solid, introduce a small amount into a capillary tube and pack it down.[\[22\]](#)[\[24\]](#)
- Apparatus: Place the capillary tube in a melting point apparatus.[\[21\]](#)[\[22\]](#)
- Heating: Heat the sample at a controlled rate.[\[21\]](#) A rapid initial heating can be used to determine an approximate melting point, followed by a slower, more careful determination.[\[22\]](#)[\[24\]](#)
- Observation: Observe the sample through the magnifying lens of the apparatus.
- Temperature Range: Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range represents the melting point.[\[25\]](#)

Determination of Refractive Index

The refractive index is commonly measured using a refractometer, such as an Abbe refractometer.[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)

Protocol using an Abbe Refractometer:[\[27\]](#)

- Calibration: Calibrate the refractometer using a standard sample with a known refractive index.
- Sample Application: Place a few drops of **benzyl salicylate** onto the prism of the refractometer.
- Measurement: Close the prism and allow the sample to spread evenly. Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.

- Reading: Read the refractive index value from the scale. It is important to also record the temperature at which the measurement is taken, as the refractive index is temperature-dependent.

Determination of Solubility

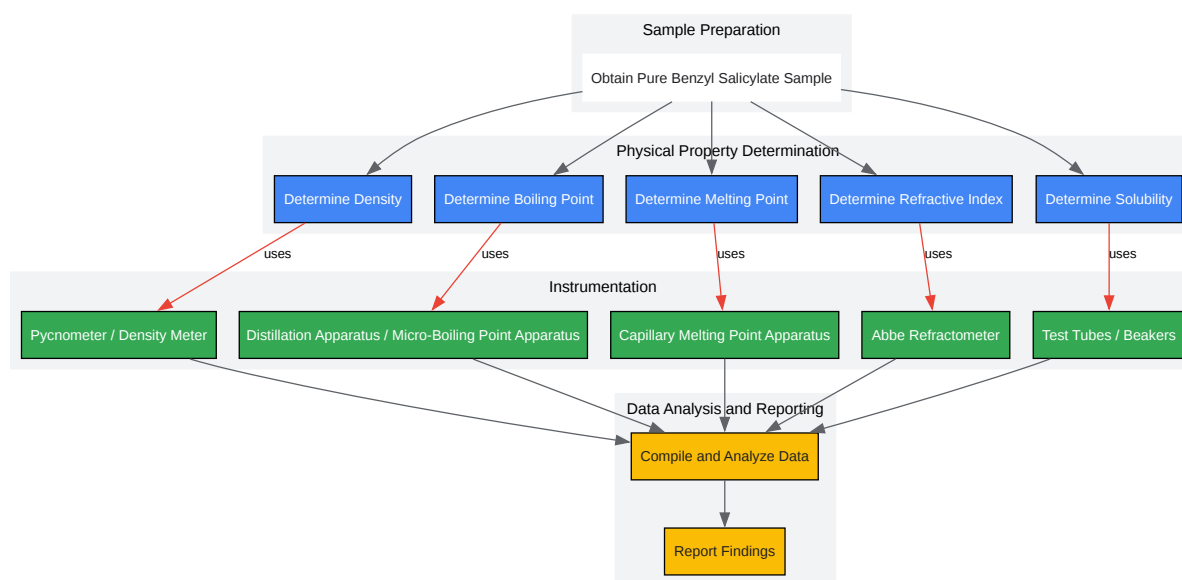
The solubility of **benzyl salicylate** in water and organic solvents can be determined through direct observation.[\[31\]](#)[\[32\]](#)[\[33\]](#)[\[34\]](#)[\[35\]](#)

Protocol for Qualitative and Semi-Quantitative Solubility:[\[31\]](#)[\[34\]](#)

- Preparation: Take a known volume or mass of the solvent (e.g., water, ethanol, ether) in a test tube at a controlled temperature.[\[31\]](#)[\[34\]](#)
- Solute Addition: Add a small, measured amount of **benzyl salicylate** to the solvent.
- Mixing: Vigorously shake or stir the mixture to facilitate dissolution.[\[31\]](#)
- Observation: Observe if the **benzyl salicylate** dissolves completely.
- Incremental Addition: Continue adding small, measured amounts of **benzyl salicylate** until it no longer dissolves, and a saturated solution is formed.[\[34\]](#)
- Quantification: The solubility can be expressed as the maximum amount of solute that dissolves in a given amount of solvent at that temperature. For "miscible" liquids, they will mix in all proportions.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of **benzyl salicylate**.



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Caption: Experimental workflow for determining the physical properties of **benzyl salicylate**.

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